

Technical Support Center: Handling Hygroscopic Trimethyloxonium Tetrafluoroborate (Meerwein's Salt)

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Compound of Interest

Compound Name: Trimethyloxonium

Cat. No.: B1219515

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe and effective handling of **Trimethyloxonium** tetrafluoroborate (TMO), a powerful, hygroscopic methylating agent.

Frequently Asked Questions (FAQs)

Q1: What is **Trimethyloxonium** tetrafluoroborate (TMO) and why is it so sensitive to moisture?

A1: **Trimethyloxonium** tetrafluoroborate, also known as Meerwein's salt, is a potent electrophilic methylating agent with the chemical formula $[(CH_3)_3O]^+[BF_4]^-$. [1] It is a white, crystalline solid that is highly valued in organic synthesis for its ability to introduce methyl groups to a wide variety of molecules, including carboxylic acids, esters, and ethers. [2][3] Its high reactivity stems from the **trimethyloxonium** cation, which is a strong electrophile. [1][4]

The primary reason for its moisture sensitivity is its hygroscopic nature; it readily absorbs moisture from the atmosphere. [5] This leads to rapid decomposition through hydrolysis, where it reacts with water to form dimethyl ether, methanol, and tetrafluoroboric acid. [1] This decomposition not only deactivates the reagent, reducing its efficacy, but also produces corrosive byproducts. [5]

Q2: What are the primary hazards associated with TMO?

A2: The main hazards of TMO include:

- Corrosivity: It causes severe skin burns and eye damage.[\[6\]](#) Upon contact with moisture, it hydrolyzes to form corrosive substances.[\[5\]](#)
- Reactivity with Water: TMO reacts violently with water.[\[7\]](#)[\[8\]](#) This can lead to the release of heat and corrosive fumes.
- Strong Alkylating Agent: As a powerful methylating agent, it can alkylate biological molecules and should be handled with care to avoid exposure.[\[9\]](#)[\[10\]](#) However, its non-volatile nature makes it safer to handle than other methylating agents like methyl triflate or methyl iodide.[\[1\]](#)[\[9\]](#)

Q3: How should I properly store TMO in the lab?

A3: Proper storage is crucial to maintain the reagent's activity and ensure safety. TMO should be stored in a tightly sealed container in a cool, dry place, preferably in a freezer at temperatures between +2°C to +8°C or even at -20°C.[\[1\]](#)[\[6\]](#) To prevent exposure to atmospheric moisture, it is best stored under an inert atmosphere, such as argon or nitrogen.[\[1\]](#)[\[5\]](#)

Q4: Can I weigh TMO in the open air?

A4: While TMO is highly sensitive to moisture, it is robust enough to be weighed quickly in the open air without significant decomposition.[\[1\]](#)[\[9\]](#) However, this should be done briskly to minimize exposure to atmospheric humidity.[\[9\]](#) For quantitative transfers where high precision is required, using a glovebox or glove bag with a dry atmosphere is recommended.

Q5: What personal protective equipment (PPE) is required when handling TMO?

A5: When handling TMO, it is essential to wear appropriate personal protective equipment (PPE) to prevent contact with skin and eyes. This includes:

- Chemical-resistant gloves (e.g., nitrile)[\[5\]](#)
- Safety goggles or a face shield[\[5\]](#)[\[11\]](#)
- A lab coat[\[5\]](#) All handling operations should be conducted in a well-ventilated chemical fume hood.[\[5\]](#)[\[7\]](#)

Troubleshooting Guides

Problem 1: My methylation reaction with TMO is not working or giving low yields.

- Possible Cause 1: Decomposed Reagent. The most common reason for reaction failure is the deactivation of TMO due to moisture exposure.
 - Solution: Ensure that the TMO has been stored correctly under an inert atmosphere and in a freezer.^{[1][5]} If the reagent appears clumpy or discolored, it may have decomposed. It is advisable to use a fresh bottle of the reagent. To account for minor hydrolysis, a slight excess of TMO can be used in the reaction.^[9]
- Possible Cause 2: Wet Solvent or Glassware. Residual moisture in the reaction solvent or on the glassware will rapidly quench the TMO.
 - Solution: Use anhydrous solvents for the reaction. Glassware should be flame-dried or oven-dried before use to remove any adsorbed water.^[9] Assembling the apparatus while hot and cooling it under a stream of dry nitrogen or argon can also help ensure anhydrous conditions.^[12]
- Possible Cause 3: Low Solubility. **Trimethyloxonium** tetrafluoroborate has low solubility in common solvents like dichloromethane (DCM).^{[13][14]}
 - Solution: The reaction can be run as a suspension with vigorous stirring.^[13] Alternatively, solvents in which TMO is more soluble, such as nitromethane or liquid sulfur dioxide, can be used, though these may not be compatible with all substrates.^[13]

Problem 2: I observe fuming when I add TMO to my reaction mixture.

- Possible Cause: This is likely due to the reaction of TMO with moisture present in the headspace of the flask or in the solvent, leading to the formation of corrosive acidic vapors.
 - Solution: Purge the reaction flask thoroughly with an inert gas (argon or nitrogen) before and during the addition of TMO.^[9] Ensure your solvent is sufficiently dry. Adding the solid reagent in one portion can help to minimize its exposure to any residual moisture in the headspace.

Problem 3: How do I safely quench and dispose of unreacted TMO and its byproducts?

- **Quenching:** Unreacted TMO can be quenched by carefully and slowly adding a nucleophilic solvent like water or an alcohol (e.g., methanol, isopropanol) to the reaction mixture in a fume hood.^[9] This should be done cautiously as the reaction can be exothermic.
- **Disposal:** After quenching, the resulting solution can be neutralized. The final mixture should be disposed of as hazardous chemical waste in accordance with local regulations.^{[13][15]} Small residues of TMO on spatulas or weighing paper can be quenched by rinsing with water in a beaker before disposal.^[9]

Data Presentation

Table 1: Physicochemical Properties of **Trimethyloxonium** Tetrafluoroborate

Property	Value	Reference
Chemical Formula	$[(\text{CH}_3)_3\text{O}]^+[\text{BF}_4]^-$	^[1]
Molar Mass	147.91 g·mol ⁻¹	^[1]
Appearance	White crystalline solid	^{[1][5]}
Melting Point	179.6–180 °C (decomposes)	^[1]
Solubility	Reacts with water. Soluble in polar organic solvents. Sparingly soluble in dichloromethane.	^{[10][13][14]}

Experimental Protocols

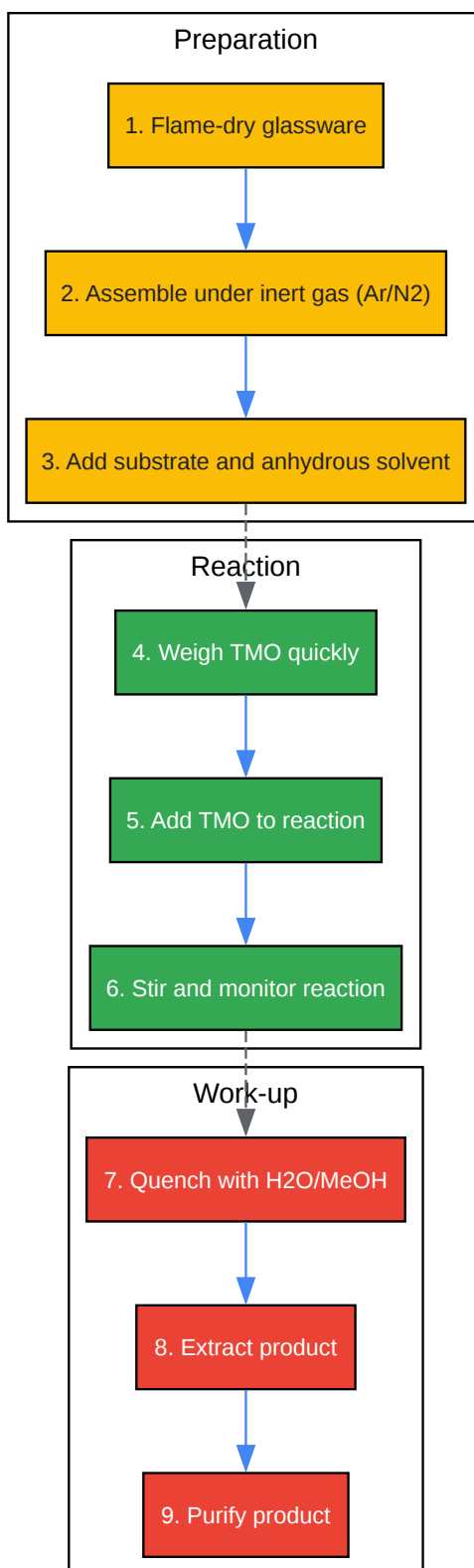
Protocol 1: General Procedure for Methylation using TMO

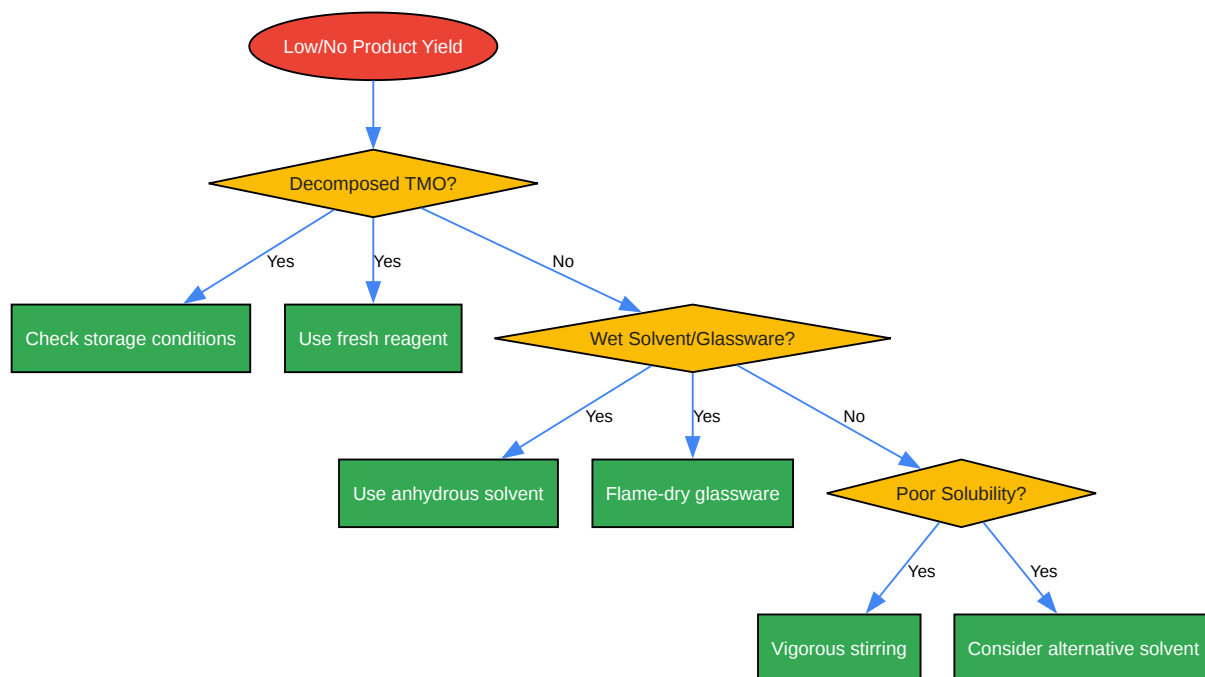
This protocol outlines a general procedure for the methylation of a generic substrate in dichloromethane.

- **Glassware Preparation:** Flame-dry or oven-dry all glassware (e.g., round-bottom flask, condenser, magnetic stir bar) and allow to cool under a stream of dry nitrogen or argon.

- **Reaction Setup:** Assemble the glassware and maintain a positive pressure of inert gas.
- **Substrate and Solvent Addition:** Add the substrate to be methylated to the reaction flask, followed by anhydrous dichloromethane via a syringe. Stir the solution.
- **TMO Addition:** Quickly weigh the required amount of **Trimethyloxonium** tetrafluoroborate and add it to the reaction mixture in one portion.
- **Reaction Monitoring:** Stir the reaction at the appropriate temperature (often room temperature) and monitor its progress by a suitable analytical technique (e.g., TLC, LC-MS).
- **Work-up and Quenching:** Upon completion, cool the reaction mixture in an ice bath. Slowly add a quenching agent (e.g., water or methanol) to decompose any unreacted TMO.
- **Extraction and Purification:** Proceed with standard aqueous work-up and extraction procedures to isolate the methylated product. Purify the product using techniques such as column chromatography, distillation, or recrystallization.

Visualizations





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